

Apigeninidin CAS number and chemical identifiers

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Compound of Interest

Compound Name: *Apigeninidin*

Cat. No.: *B191520*

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Apigeninidin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Apigeninidin is a naturally occurring anthocyanidin, a type of flavonoid, recognized for its distinctive orange-red pigmentation. It is classified as a 3-deoxyanthocyanidin, distinguishing it from more common anthocyanidins. Primarily found in the leaf sheaths of *Sorghum bicolor*, it has garnered significant interest within the scientific community for its potential therapeutic properties, including antioxidant, anti-inflammatory, and anticancer activities.[1] This technical guide provides a detailed overview of **Apigeninidin**, focusing on its chemical identity, physicochemical properties, biological activities, and the signaling pathways it modulates.

Chemical Identifiers

A clear identification of a chemical compound is fundamental for research and development. The following table summarizes the key chemical identifiers for **Apigeninidin**.

| Identifier | Value | Source(s) |
|-------------------|--|---|
| CAS Number | 1151-98-0 | [2] [3] [4] [5] [6] [7] [8] |
| PubChem CID | 159360 | [6] |
| Molecular Formula | C ₁₅ H ₁₁ ClO ₄ | [3] [5] [6] [8] |
| Molecular Weight | 290.70 g/mol | [3] [5] [6] [8] |
| InChI | InChI=1S/C15H10O4.ClH/c16-10-3-1-9(2-4-10)14-6-5-12-13(18)7-11(17)8-15(12)19-14;/h1-8H,(H2-,16,17,18);1H | [2] [3] [5] [6] |
| InChIKey | GYQDOAKHUGURPD-UHFFFAOYSA-N | [2] [3] [5] [6] |
| Canonical SMILES | <chem>C1=CC(=CC=C1C2=[O+]C3=CC(=CC(=C3C=C2)O)O.[Cl-]</chem> | [5] |
| Isomeric SMILES | <chem>[Cl-].OC1=CC=C(C=C1)C1=CC=C2C(O)=CC(O)=CC2=[O+]1</chem> | [9] |
| IUPAC Name | 2-(4-hydroxyphenyl)chromenylium-5,7-diol;chloride | [5] [6] |
| Synonyms | 5,7-Dihydroxy-2-(4-hydroxyphenyl)chromenylium chloride, Gesneridin, Apigenidin | [6] [7] |

Physicochemical Properties

Understanding the physicochemical properties of **Apigeninidin** is crucial for its application in experimental settings and for formulation development.

| Property | Value | Source(s) |
|---------------------------------|-----------------------|-----------|
| Water Solubility | Practically insoluble | [9] |
| λ_{max} (UV-Vis) | 485 nm | [4] |

Biological Activities

Apigeninidin has demonstrated a range of biological activities, positioning it as a compound of interest for further investigation in drug discovery.

| Activity | Cell Line/Assay | IC ₅₀ / Effect | Source(s) |
|-------------------|----------------------------|---|-----------|
| Anticancer | A549 (Lung Carcinoma) | ~25.7 μM (for an extract rich in Apigeninidin) | [10] |
| Anti-inflammatory | Cyclooxygenase (COX) Assay | Selective inhibition of COX-2 over COX-1 | [2][11] |

Experimental Protocols

Extraction of Apigeninidin from *Sorghum bicolor*

A general procedure for the extraction of 3-deoxyanthocyanidins, including **Apigeninidin**, from sorghum has been described. This protocol can serve as a basis for isolating the compound for research purposes.

Materials:

- Sorghum grains
- Hydrochloric acid-methanol solution (1:100, v/v)
- Solid-liquid ratio of 1:20 (g/mL)

Procedure:

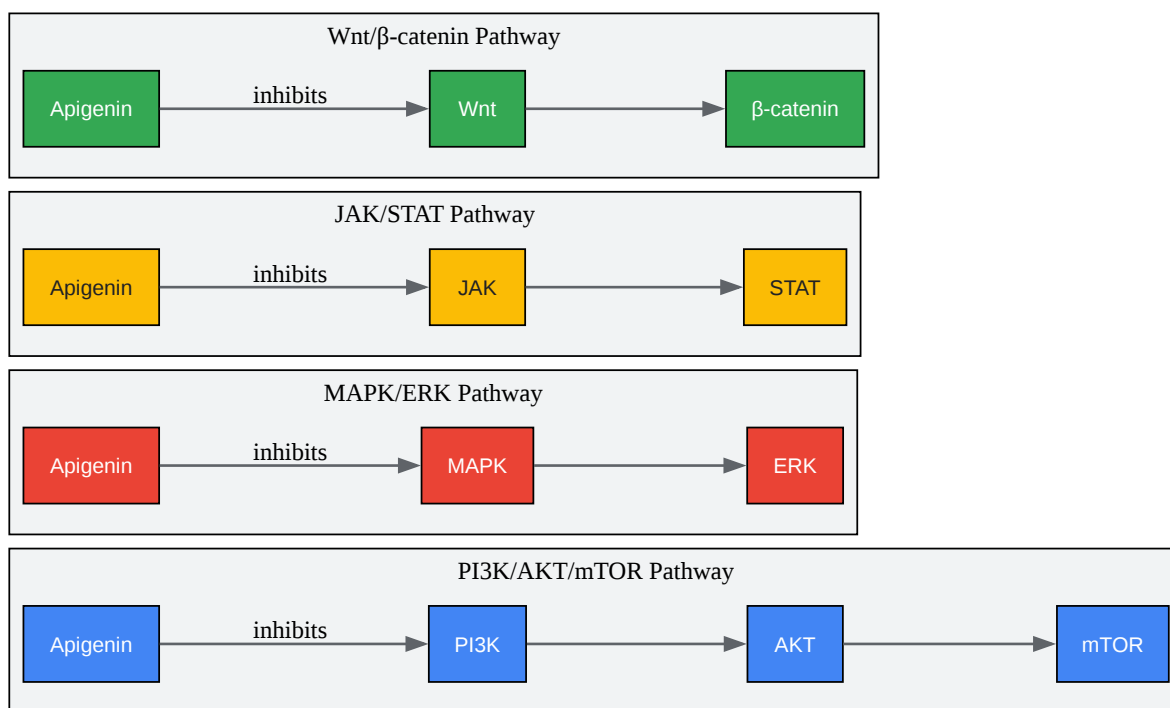
- Combine the sorghum grains with the hydrochloric acid-methanol solution at a solid-liquid ratio of 1:20.
- Extract the mixture for 130 minutes at a temperature of 40°C.
- Following extraction, the mixture can be filtered and the solvent evaporated to yield a crude extract rich in **Apigeninidin**. Further purification can be achieved using chromatographic techniques.

Signaling Pathways

While specific signaling pathways for **Apigeninidin** are still under extensive investigation, the closely related flavonoid, apigenin, has been shown to modulate a multitude of pathways involved in cancer and inflammation. It is plausible that **Apigeninidin** may exert its biological effects through similar mechanisms. The pathways modulated by apigenin provide a valuable framework for future research on **Apigeninidin**.

Anticancer Signaling Pathways Modulated by Apigenin

Apigenin has been demonstrated to interfere with key signaling cascades that are often dysregulated in cancer.

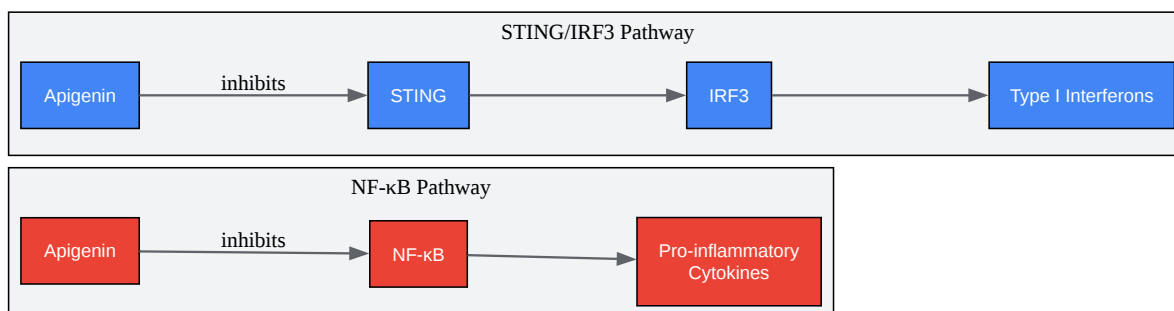


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Anticancer signaling pathways modulated by Apigenin.

Anti-inflammatory Signaling Pathways Modulated by Apigenin

Apigenin's anti-inflammatory effects are mediated through the inhibition of key inflammatory signaling pathways.



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Anti-inflammatory signaling pathways modulated by Apigenin.

Conclusion

Apigeninidin is a promising natural compound with a range of biological activities that warrant further investigation. This guide provides a foundational understanding of its chemical properties and biological potential. The detailed information on its chemical identifiers, coupled with the initial data on its anticancer and anti-inflammatory effects, underscores the need for continued research. The provided experimental protocol for extraction offers a starting point for researchers to isolate this compound for in-depth studies. While much of the detailed signaling pathway information is currently available for the related compound apigenin, it provides a strong rationale and direction for future studies on **Apigeninidin**'s precise mechanisms of action. Further research to fully elucidate its physicochemical properties, expand on its biological activity profile, and delineate its specific molecular targets will be crucial in realizing its full therapeutic potential.

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References

- 1. Apigeninidin-rich Sorghum bicolor (L. Moench) extracts suppress A549 cells proliferation and ameliorate toxicity of aflatoxin B1-mediated liver and kidney derangement in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Apigenin in cancer therapy: anti-cancer effects and mechanisms of action - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Resources for Human Health from the Plant Kingdom: The Potential Role of the Flavonoid Apigenin in Cancer Counteraction [mdpi.com]
- 4. Apigenin modulates dendritic cell activities and curbs inflammation via RelB inhibition in the context of neuroinflammatory diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The Potential Role of Apigenin in Cancer Prevention and Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. CN113557234A - Semi-synthesis method of apigenin - Google Patents [patents.google.com]
- 8. Apigenin role as cell-signaling pathways modulator: implications in cancer prevention and treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Role of Apigenin in Cancer Prevention via the Induction of Apoptosis and Autophagy [ouci.dntb.gov.ua]
- 10. Apigenin and apigeninidin isolates from the Sorghum bicolor leaf targets inflammation via cyclo-oxygenase-2 and prostaglandin-E2 blockade - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Extraction, Identification and Antioxidant Activity of 3-Deoxyanthocyanidins from Sorghum bicolor L. Moench Cultivated in China [mdpi.com]
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